

Application Notes: Synthesis of Pharmaceutical Intermediates Using AD-mix- α

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Compound of Interest

Compound Name: AD-mix-alpha

Cat. No.: B15863592

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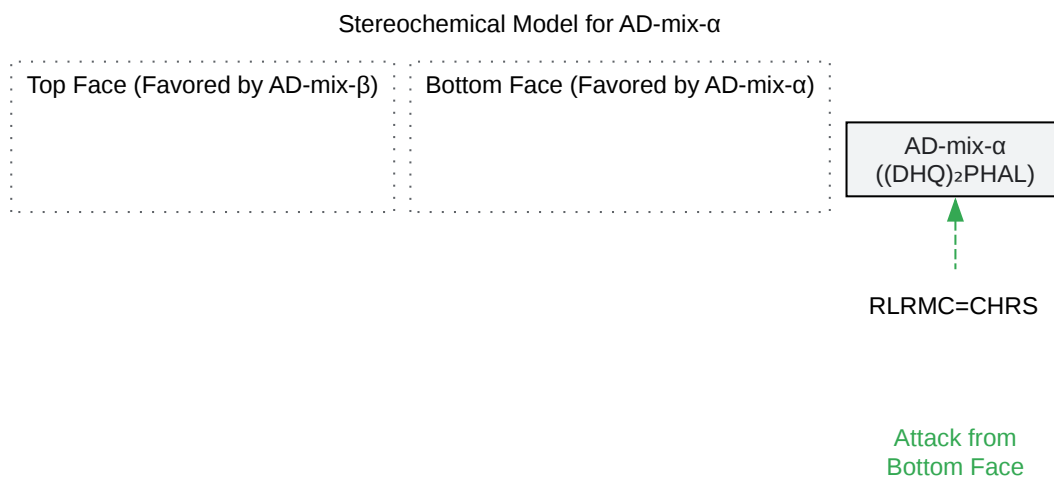
Introduction

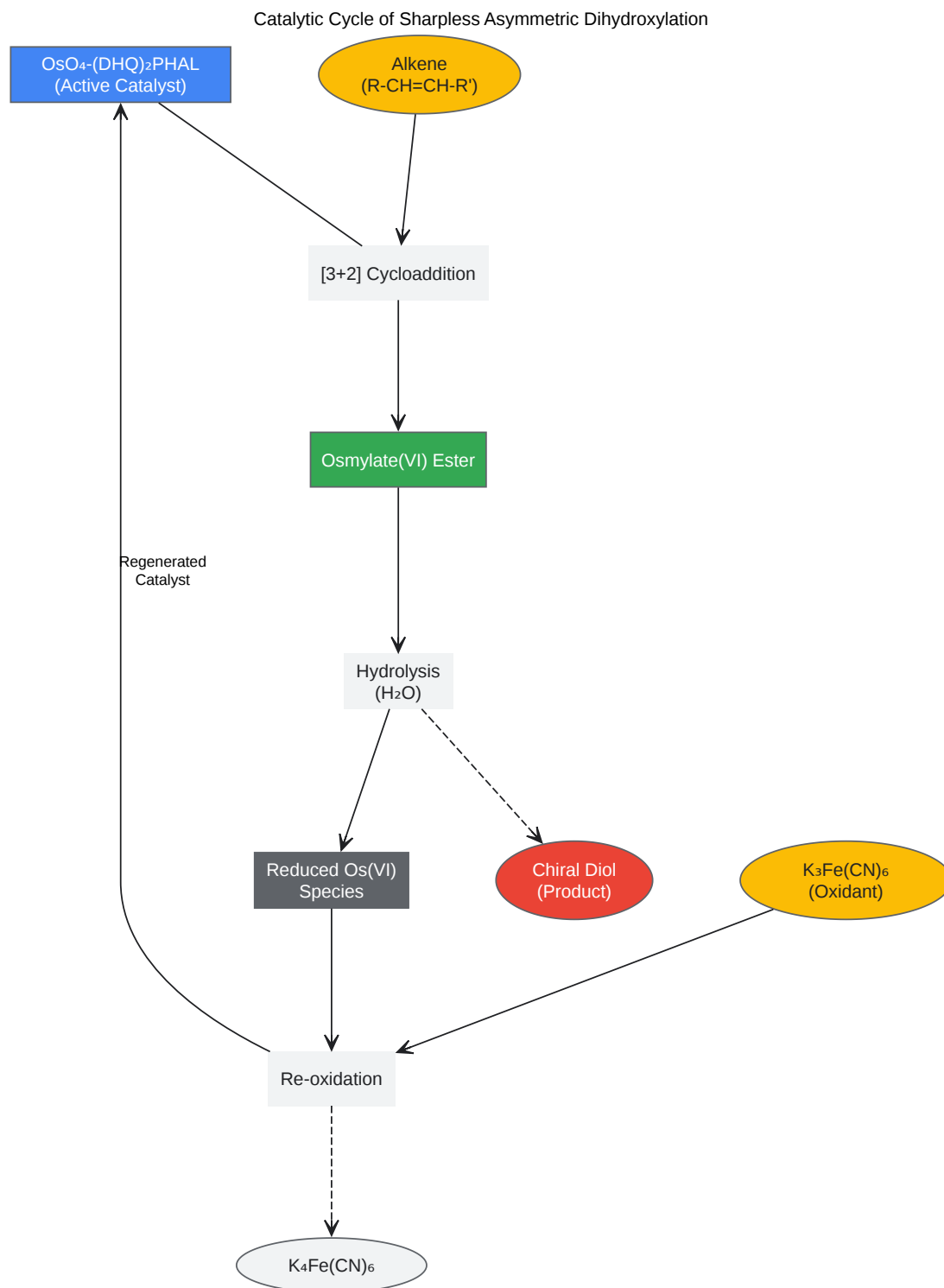
The Sharpless Asymmetric Dihydroxylation, a Nobel Prize-winning reaction, provides a powerful and practical method for the enantioselective synthesis of vicinal diols from olefins.[1] AD-mix- α is a commercially available, pre-packaged mixture of reagents that simplifies this transformation, making it a widely used tool in academic and industrial laboratories for the synthesis of chiral building blocks for pharmaceuticals and natural products.[2][3] This convenient mixture contains a catalytic amount of potassium osmate ($K_2OsO_2(OH)_4$), the chiral ligand (DHQ)₂PHAL, a stoichiometric re-oxidant (potassium ferricyanide, $K_3Fe(CN)_6$), and a base (potassium carbonate, K_2CO_3).[2] The (DHQ)₂PHAL ligand, derived from dihydroquinine, directs the dihydroxylation to a specific face of the alkene, enabling the predictable synthesis of a particular enantiomer of the diol product.[1] Chiral diols are crucial intermediates in the synthesis of a wide array of pharmaceuticals, as the stereochemistry of a drug molecule is often critical to its pharmacological activity.[1]

Mechanism of Action and Stereoselectivity

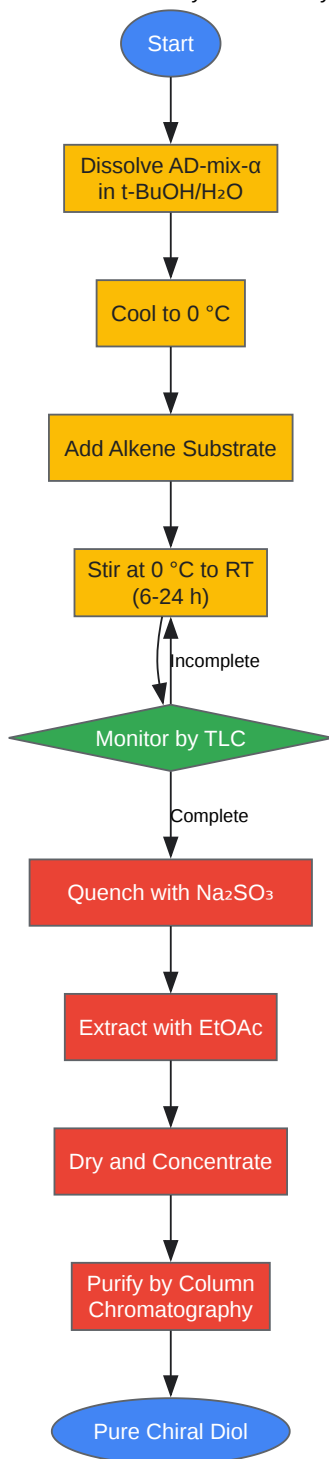
The Sharpless asymmetric dihydroxylation proceeds via a catalytic cycle involving the formation of a chiral complex between osmium tetroxide and the (DHQ)₂PHAL ligand. This complex then undergoes a [3+2] cycloaddition with the alkene to form an osmate ester intermediate. Subsequent hydrolysis yields the chiral diol and a reduced osmium species, which is then reoxidized by potassium ferricyanide to regenerate the active catalyst.^[2]

A well-established mnemonic aids in predicting the stereochemical outcome of the reaction. When the alkene is oriented with its largest substituent pointing away from the viewer, AD-mix- α delivers the hydroxyl groups to the "bottom face" of the double bond.^[2]





Experimental Workflow for Asymmetric Dihydroxylation

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References

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